

Technical Guide: Physical Properties of 4-Bromomethyl-2-chloro-1-methoxybenzene

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Compound of Interest

Compound Name: 4-Bromomethyl-2-chloro-1-methoxybenzene

Cat. No.: B1281141

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **4-Bromomethyl-2-chloro-1-methoxybenzene**, a key reagent in organic synthesis. The information is presented to support research and development activities where this compound is utilized.

Core Physical Properties

4-Bromomethyl-2-chloro-1-methoxybenzene is a substituted aromatic compound with the CAS number 320407-92-9. It presents as a solid powder at room temperature.^[1]

Quantitative Data Summary

The table below summarizes the key physical and chemical properties of **4-Bromomethyl-2-chloro-1-methoxybenzene**.

Property	Value	Source
CAS Number	320407-92-9	[2] [3] [4]
Molecular Formula	C8H8BrClO	[3]
Molecular Weight	235.51 g/mol	[3]
Physical Form	Solid, powder	[1]
Melting Point	52-53 °C	
Boiling Point	Data not available	
Density	Data not available	

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **4-Bromomethyl-2-chloro-1-methoxybenzene** are not detailed in the available literature, standard methodologies for organic compounds are applicable.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered **4-Bromomethyl-2-chloro-1-methoxybenzene** is packed into a capillary tube, sealed at one end, to a height of about 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a melting point apparatus (such as a Thiele tube or a digital melting point device) containing a heat-transfer fluid (e.g., mineral oil).
- **Heating:** The apparatus is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the expected melting point is approached.

- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. For a pure compound, this range is typically narrow (0.5-1 °C).

Boiling Point Determination (Capillary Method)

For solids with a relatively low melting point, the boiling point can be determined, though it may require vacuum distillation to prevent decomposition at higher temperatures.

Methodology:

- **Sample Preparation:** A small amount of the molten compound is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample.
- **Heating:** The assembly, along with a thermometer, is heated in a suitable apparatus (like a Thiele tube).
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary. The heat is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[5][6][7][8]}

Density Determination of a Solid (Displacement Method)

The density of a solid can be determined by measuring the volume of a liquid it displaces.

Methodology:

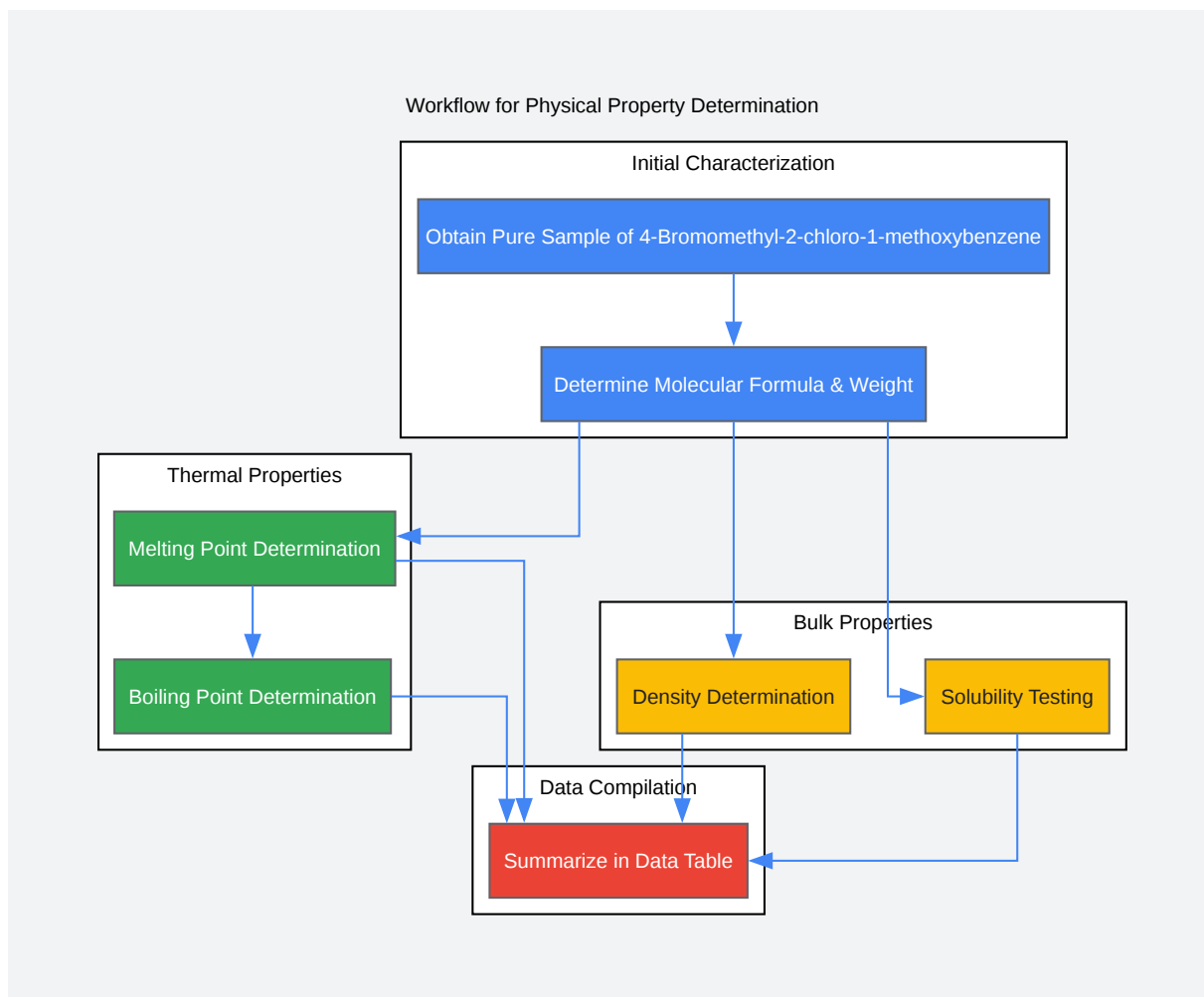
- **Mass Measurement:** The mass of a sample of **4-Bromomethyl-2-chloro-1-methoxybenzene** is accurately determined using an analytical balance.
- **Volume Measurement by Displacement:** A graduated cylinder is partially filled with a liquid in which the compound is insoluble. The initial volume of the liquid is recorded. The weighed

solid is then carefully submerged in the liquid, and the new volume is recorded. The difference between the two volumes represents the volume of the solid.

- Calculation: The density is calculated by dividing the mass of the solid by its volume.

Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of the physical properties of a solid organic compound like **4-Bromomethyl-2-chloro-1-methoxybenzene**.



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Caption: A flowchart illustrating the general process for determining the physical properties of a chemical compound.

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